

# Proper Disposal of 5-Nitro-2-furaldehyde: A Comprehensive Guide

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## Compound of Interest

Compound Name: 5-Nitro-2-furaldehyde

Cat. No.: B057684

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **5-Nitro-2-furaldehyde**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

## Hazard Profile and Safety Summary

**5-Nitro-2-furaldehyde** is classified as a flammable solid and is considered hazardous waste. [1] The toxicological properties of this material have not been fully investigated, but it may cause eye, skin, respiratory, and digestive tract irritation. [2] As with many nitro compounds, it should be handled with caution.

Before handling **5-Nitro-2-furaldehyde** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses. [1]
- Hand Protection: Chemical-resistant gloves. [1]
- Skin and Body Protection: Long-sleeved clothing or a lab coat. [1]

- Respiratory Protection: Use in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA or European Standard EN 149:2001 approved respirator is recommended.[1]

## Quantitative Data Summary

While specific waste codes are application-specific and not product-specific, the following table summarizes key hazard classifications for **5-Nitro-2-furaldehyde**.

Property	Value	Source
UN Number	1325	[3][4]
Hazard Class	4.1 (Flammable Solid)	[3][4]
Packing Group	II	[3]
Storage Class (LGK)	4.1B	[1]

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **5-Nitro-2-furaldehyde** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[3][5] High-temperature incineration at a permitted facility is a likely disposal method for this type of compound.[3][6]

### 1. Waste Segregation and Collection:

- Solid Waste: Collect any surplus or expired **5-Nitro-2-furaldehyde** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure lid.[5]
- Contaminated Materials: Any materials that have come into contact with the compound, such as weighing paper, gloves, and paper towels, must also be placed in the same hazardous waste container.[5]
- Solutions: If the compound is in a solvent, it should be collected in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.[5]

- Incompatibilities: Do not mix this waste with other chemical waste streams unless explicitly instructed to do so by your institution's Environmental Health and Safety (EHS) department. Aromatic nitro compounds are incompatible with strong oxidizing agents, strong bases, and acids.[6]

## 2. Container Labeling and Storage:

- Properly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**5-Nitro-2-furaldehyde**," the associated hazards (e.g., "Flammable Solid"), and the date of accumulation.[5][7]
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[5] The storage area should be a cool, dry place.[2]
- Do not fill the waste container to more than 80% capacity to allow for vapor expansion.[6] Ensure the container is tightly closed when not in use.[1][2][7]

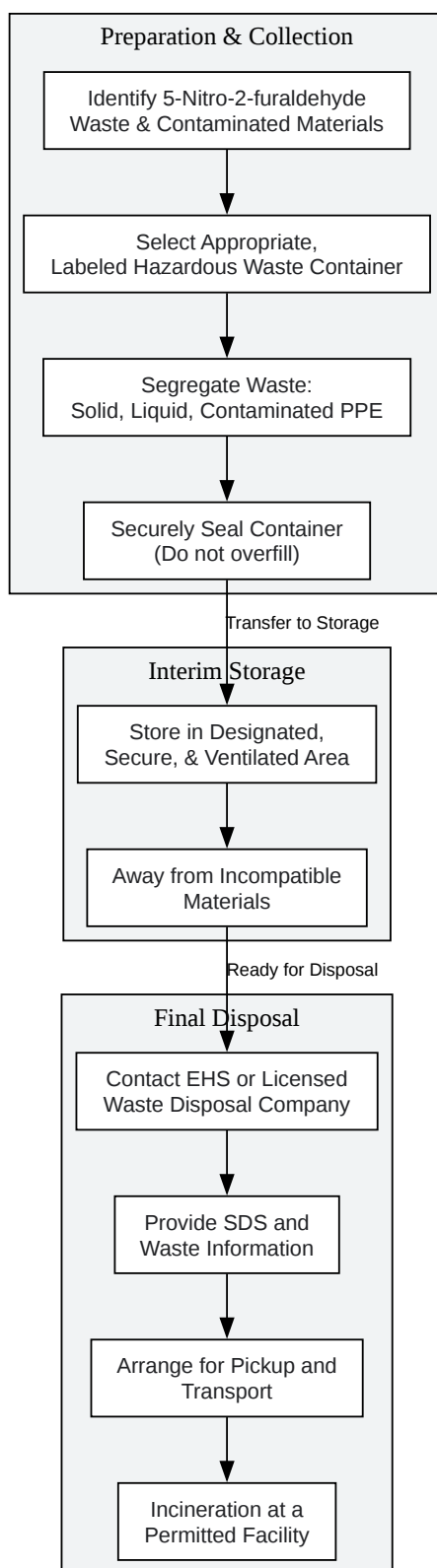
## 3. Arranging for Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.[5][6]
- Provide the disposal company with all available information about the waste, including the Safety Data Sheet (SDS) for **5-Nitro-2-furaldehyde**. [5]

## 4. Spill Response:

- In the event of a small spill, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[2] Avoid generating dusty conditions.[2]
- For larger spills, evacuate the area and contact your institution's EHS department immediately.[6]

# Disposal Workflow



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Caption: Workflow for the proper disposal of **5-Nitro-2-furaldehyde** waste.

Disclaimer: This information is intended as a guide and is based on generally available safety data. It is imperative to consult your institution's specific Environmental Health and Safety (EHS) protocols and a licensed hazardous waste disposal company for disposal instructions tailored to your location and circumstances. Never attempt to treat or dispose of this chemical without expert guidance.

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